

Spectroscopic analysis (NMR, IR, MS) of 2-((3,5-Dimethoxyphenyl)amino)ethanol

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Compound of Interest

Compound Name:	2-((3,5-Dimethoxyphenyl)amino)ethanol
Cat. No.:	B3074589

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An In-Depth Technical Guide to the Spectroscopic Analysis of **2-((3,5-Dimethoxyphenyl)amino)ethanol**

Abstract

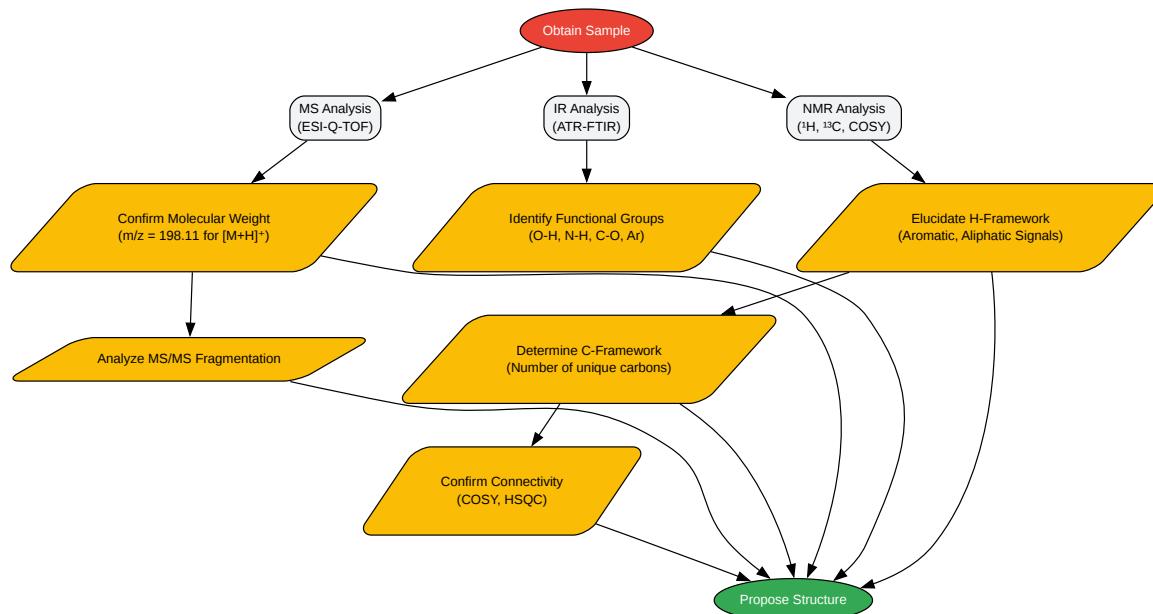
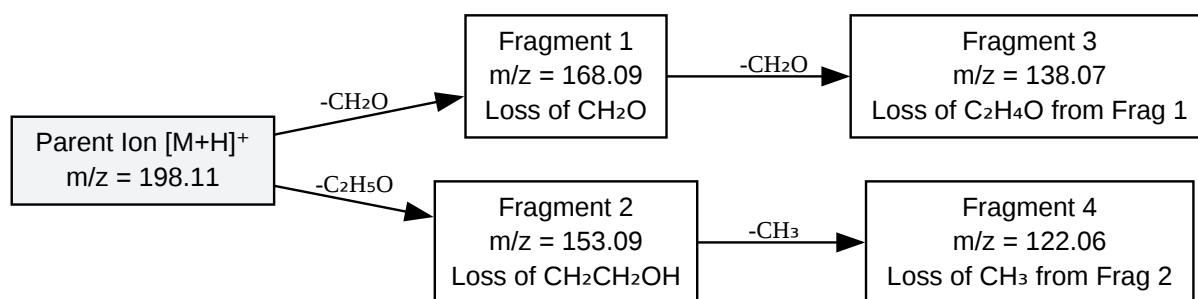
This guide provides a comprehensive technical overview of the spectroscopic characterization of **2-((3,5-Dimethoxyphenyl)amino)ethanol**. As experimental spectra for this specific molecule are not readily available in public databases, this document leverages foundational spectroscopic principles and data from analogous structures to present a robust predictive analysis. It is designed for researchers, scientists, and drug development professionals, offering not just data, but a framework for structural elucidation of novel N-aryl ethanolamines. We will detail the predicted Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopic features, explain the underlying chemical principles, and provide field-proven protocols for data acquisition.

Introduction and Molecular Structure

2-((3,5-Dimethoxyphenyl)amino)ethanol is a substituted phenylethanolamine derivative. This class of compounds is significant in medicinal chemistry and materials science. The molecule's structure, featuring a secondary amine, a primary alcohol, and a symmetrically substituted dimethoxybenzene ring, presents a unique combination of functional groups. Accurate structural confirmation is the bedrock of any chemical research, making a thorough understanding of its spectroscopic signature essential.

The core structure consists of three key regions:

- The 3,5-dimethoxyphenyl group: An aromatic ring with two electron-donating methoxy groups meta to the point of attachment.
- The secondary amine: Linking the aromatic and aliphatic parts of the molecule.
- The ethanol backbone: A two-carbon chain with a terminal primary alcohol.



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